

A Technical Guide to Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] Sulfone

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Compound of Interest

Compound Name: *Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] Sulfone*

CAS No.: 53714-39-9

Cat. No.: B1266683

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone is a halogenated aromatic compound characterized by a diaryl sulfone core, extensive bromination, and terminal hydroxyethoxy functional groups. This guide provides a comprehensive overview of its fundamental physicochemical properties, with a primary focus on its molecular weight, alongside validated protocols for its analytical characterization. We delve into the causality behind experimental choices for techniques such as High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy, which are essential for structural confirmation and purity assessment. Furthermore, this document explores the compound's potential applications as a monomer in polymer science and as a scaffold in medicinal chemistry, providing a technical resource for professionals in chemical synthesis and drug development.

Introduction

Diaryl sulfones are a class of compounds recognized for their thermal stability and chemical resistance. The incorporation of bromine atoms into the aromatic rings, as seen in **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone**, often imparts flame-retardant properties and modulates the electronic nature of the molecule. The presence of terminal hydroxyl groups offers reactive sites for further chemical modification, such as polymerization or derivatization. Understanding the precise molecular characteristics of this compound is the foundational step for its application in materials science, as a synthetic intermediate, or in the development of novel bioactive agents. Halogenated compounds, particularly those containing bromine, are of significant interest in medicinal chemistry for their ability to form halogen bonds and enhance binding affinity to biological targets.^{[1][2]}

Physicochemical Properties and Molecular Weight

The defining characteristic of any chemical entity is its molecular composition, which dictates its molecular weight and subsequent behavior. **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone** is a symmetrical molecule containing four bromine atoms, which significantly contributes to its high molecular mass.

The molecular formula is $C_{16}H_{14}Br_4O_6S$.^{[3][4][5]} Based on this formula, the average molecular weight is calculated to be 653.96 g/mol.^{[3][4][5]} Commercial suppliers may list slight variations, such as 653.97 g/mol, due to differences in isotopic abundance calculations.^[6] For high-precision applications, such as mass spectrometry, the monoisotopic mass is the more relevant value.

A summary of its key properties is presented below:

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₄ Br ₄ O ₆ S	[3][4]
Average Molecular Weight	653.96 g/mol	[3][4][5]
CAS Number	53714-39-9	[3][4][5]
Appearance	White to off-white crystalline powder	[5]
Purity	Typically >96.0% (by GC)	[5]
Solubility	Soluble in Dimethylformamide (DMF)	[3]
Synonyms	Bis[3,5-dibromo-4-(2-hydroxyethoxy)phenyl] Sulfone	[3][5]

Synthesis and Mechanistic Considerations

While specific, detailed synthesis routes for this exact molecule are not extensively published in peer-reviewed literature, its structure suggests a logical synthetic pathway based on established organosulfur and etherification chemistry. A plausible approach involves two key transformations:

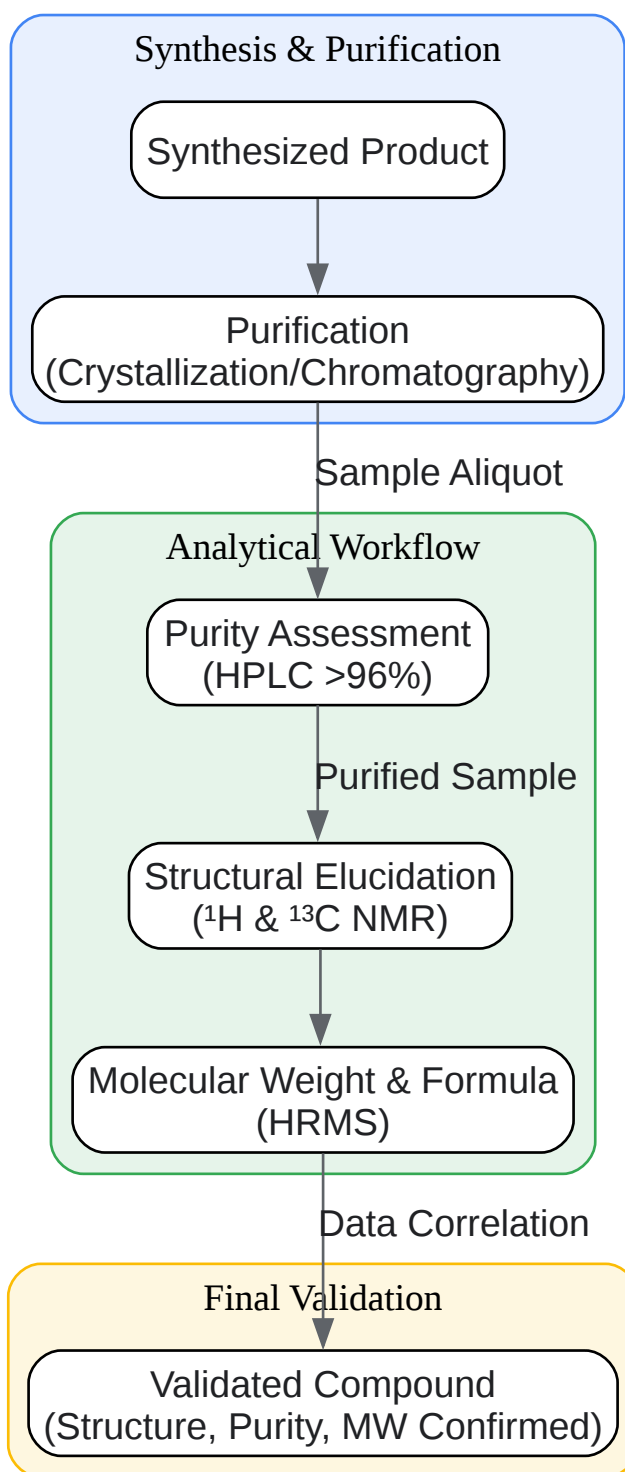
- **Electrophilic Bromination:** Starting with a precursor like 4,4'-dihydroxydiphenyl sulfone (Bisphenol S), electrophilic aromatic substitution using a brominating agent (e.g., Br₂ in a suitable solvent) would install the four bromine atoms ortho to the hydroxyl groups. The hydroxyl groups are strong activating groups, directing bromination to these positions.
- **Williamson Ether Synthesis:** The resulting tetrabromobisphenol S would then be reacted with a 2-haloethanol (e.g., 2-chloroethanol or 2-bromoethanol) under basic conditions (e.g., using NaOH or K₂CO₃). The base deprotonates the phenolic hydroxyl groups, forming a phenoxide ion that acts as a nucleophile, displacing the halide to form the terminal hydroxyethoxy ethers.

A patent for a related compound, bis-(4-allyloxy-3,5-dibromophenyl)-sulfone, describes a similar etherification process where the tetrabrominated precursor is reacted with allyl chloride

in the presence of an alkali.^[7] This supports the feasibility of the proposed ether synthesis step.

Analytical Characterization: A Self-Validating Workflow

Confirming the identity, purity, and molecular weight of **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone** requires a multi-technique, or orthogonal, approach. This ensures a self-validating system where data from one method corroborates the findings of another, providing the highest degree of confidence.



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Caption: Workflow for the validation of **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] Sulfone**.

High-Performance Liquid Chromatography (HPLC)

- Purpose: To assess the purity of the synthesized compound.
- Rationale: HPLC separates the target compound from unreacted starting materials, byproducts, and impurities. A high-purity sample (>95%) is crucial for accurate spectral analysis and for any downstream applications. Commercial sources often specify purity as >96.0% as determined by Gas Chromatography (GC), a similar separation technique.[5]
- Protocol:
 - Mobile Phase Preparation: Prepare an appropriate mobile phase, typically a mixture of acetonitrile and water or methanol and water, with 0.1% formic acid or trifluoroacetic acid to improve peak shape.
 - Sample Preparation: Accurately weigh and dissolve a small amount of the compound (approx. 1 mg/mL) in a suitable solvent like DMF or acetonitrile.
 - Injection & Analysis: Inject the sample onto a C18 reverse-phase column. Run a gradient elution method (e.g., 10% to 90% acetonitrile over 20 minutes).
 - Detection: Monitor the elution profile using a UV detector at a wavelength where the aromatic rings absorb, such as 254 nm.
 - Data Analysis: Integrate the peak areas. The purity is calculated as the area of the main peak divided by the total area of all peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Purpose: To confirm the chemical structure.
- Rationale: NMR provides detailed information about the chemical environment of hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms. The number of signals, their splitting patterns (multiplicity), and their chemical shifts must align with the proposed structure.
- Expected ^1H NMR Signals:
 - A singlet for the four equivalent aromatic protons (Ar-H).

- Two triplets for the non-equivalent methylene protons (-O-CH₂-CH₂-OH) of the hydroxyethoxy groups.
- A signal for the hydroxyl protons (-OH), which may be a broad singlet and can be confirmed by D₂O exchange.
- Expected ¹³C NMR Signals:
 - Signals corresponding to the four distinct types of carbon atoms in the aromatic rings (quaternary carbons attached to Br, S, O, and the tertiary carbon with H).
 - Two signals for the two different methylene carbons in the hydroxyethoxy side chains.

High-Resolution Mass Spectrometry (HRMS)

- Purpose: To provide an exact mass measurement, confirming the elemental composition and molecular weight.
- Rationale: HRMS can measure mass-to-charge ratios (m/z) to four or five decimal places. This high precision allows for the unambiguous determination of the compound's elemental formula. A key feature to observe is the distinct isotopic pattern caused by the four bromine atoms (⁷⁹Br and ⁸¹Br have a natural abundance of ~50.7% and ~49.3%, respectively), which results in a characteristic cluster of peaks.
- Protocol:
 - Sample Preparation: Prepare a dilute solution (e.g., 10-50 μM) of the compound in a solvent compatible with the ionization source, such as methanol or acetonitrile.
 - Ionization: Use a soft ionization technique like Electrospray Ionization (ESI) to generate intact molecular ions, likely observed as protonated molecules [M+H]⁺ or sodium adducts [M+Na]⁺.
 - Mass Analysis: Analyze the ions using a high-resolution mass analyzer (e.g., Orbitrap or TOF).
 - Data Analysis: Compare the measured exact mass of the monoisotopic peak with the theoretical exact mass calculated for C₁₆H₁₄Br₄O₆S. The difference should be less than 5

ppm. Verify the characteristic isotopic pattern for a molecule containing four bromine atoms.

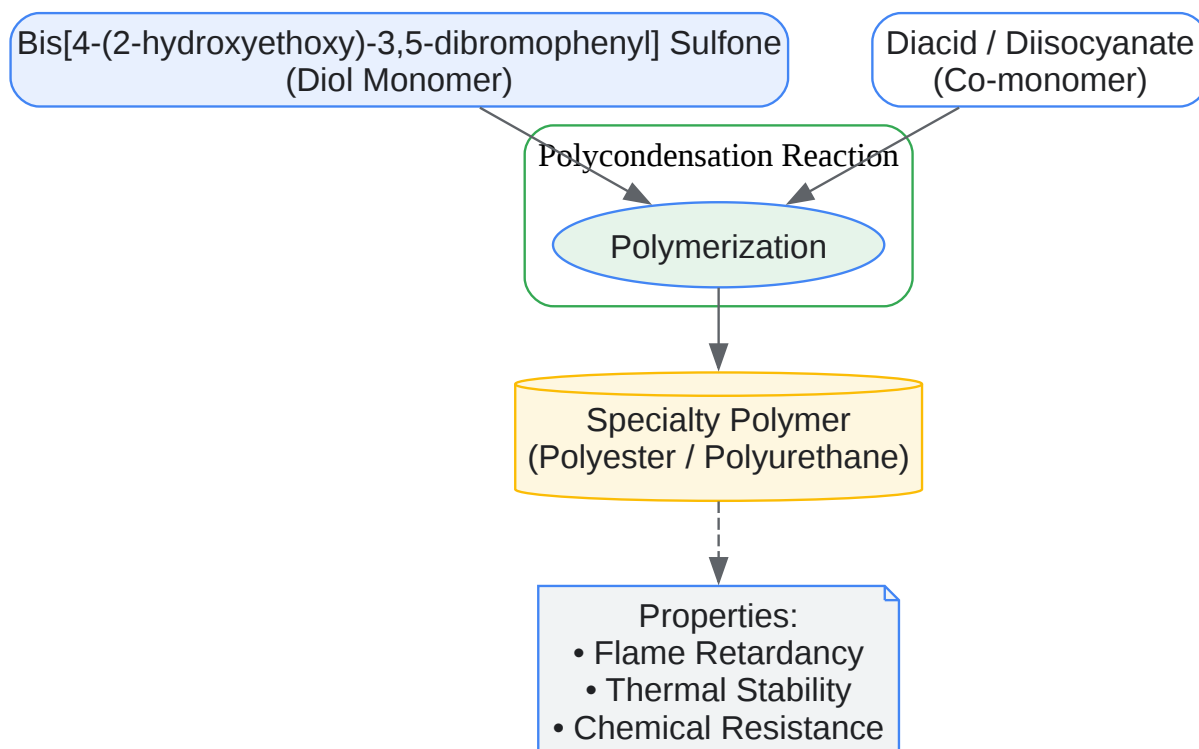
Applications and Future Directions

The unique structure of **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone** makes it a valuable molecule in several scientific domains.

Polymer Chemistry

The two terminal hydroxyl groups make this compound an ideal diol monomer. It can be used in polycondensation reactions with diacids or diisocyanates to produce specialty polymers like polyesters or polyurethanes. The incorporation of the tetrabrominated diaryl sulfone unit into the polymer backbone would confer:

- **High Thermal Stability:** Due to the rigid and stable sulfone bridge.
- **Inherent Flame Retardancy:** The high bromine content can act as a radical trap in the gas phase during combustion, interrupting the fire cycle.
- **Chemical Resistance:** The sulfone group is known for its inertness.



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Caption: Role as a monomer in specialty polymer synthesis.

Medicinal Chemistry and Drug Development

While no specific biological activity has been reported for this compound, the diaryl sulfone scaffold is a well-established pharmacophore found in numerous antimicrobial and anticancer agents.[8][9][10] The bromination pattern and flexible side chains present opportunities for library synthesis and structure-activity relationship (SAR) studies. The terminal hydroxyls serve as convenient handles for derivatization to explore new chemical space and potentially develop novel therapeutic agents. The bromine atoms can engage in halogen bonding, a type of non-covalent interaction that can enhance drug-target binding affinity and specificity.

Conclusion

Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone is a precisely defined chemical entity with a molecular weight of 653.96 g/mol . Its structure, characterized by a stable sulfone core, dense bromination, and reactive hydroxyl termini, makes it a compound of significant interest.

The robust analytical workflow detailed herein, combining chromatographic and spectroscopic techniques, provides a reliable framework for its characterization, ensuring the integrity of any subsequent research or development. Its potential as a flame-retardant monomer and as a versatile scaffold for medicinal chemistry highlights its importance for materials and life science professionals.

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